An In-depth Technical Guide to the Cmd178 Mixer Die

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Compound of Interest

Compound Name: *Cmd178 tfa*

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For professionals engaged in advanced research and development, particularly in the realms of electronic warfare, satellite communications, and Ku-band radar, the selection of high-performance components is paramount. This guide provides a detailed technical overview of the Qorvo Cmd178, a passive double-balanced mixer die engineered for demanding applications. This document outlines its core features, performance specifications, and typical experimental configurations, offering a comprehensive resource for researchers, scientists, and engineers in the field of radio frequency (RF) and microwave systems.

Core Features and Capabilities

The Cmd178 is a gallium arsenide (GaAs) monolithic microwave integrated circuit (MMIC) that functions as a general-purpose, double-balanced mixer.[1][2] Its fundamental design is optimized for up- and down-conversion applications within the 11 to 21 GHz frequency range.[1][2] Key attributes of the Cmd178 die include:

- Wide Bandwidth Operation: The mixer supports a broad radio frequency (RF) and local oscillator (LO) range from 11 to 21 GHz, with an intermediate frequency (IF) bandwidth extending from DC to 6 GHz.[1][3]

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- High Isolation: The design incorporates optimized balun structures, which provide excellent isolation between the LO and RF ports (typically 45 dB) and the LO and IF ports (typically 45 dB).[1][3] This high isolation minimizes leakage between the ports, reducing the need for external filtering.
- Low Conversion Loss: The Cmd178 exhibits a low conversion loss, typically around 6 dB, which is crucial for maintaining signal-to-noise ratio in receiver systems.[1][3]
- Passive Double-Balanced Topology: This architecture inherently provides superior suppression of spurious products, particularly even-order harmonics of the LO and RF signals, and enhances port-to-port isolation.
- Low LO Drive Requirement: The mixer can operate effectively with a local oscillator drive level as low as +9 dBm.[1][2]
- Versatile Configuration: The Cmd178 can be readily configured as an image reject mixer or a single sideband modulator through the use of external hybrids and power splitters.[1][2]

Performance Specifications

The following tables summarize the key quantitative data for the Cmd178 mixer die, providing a clear basis for comparison and system integration.

Table 1: Electrical Performance at 25°C (IF = 100 MHz, LO = +13 dBm)

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Parameter	Min.	Typ.	Max.	Units
RF & LO Frequency Range	11	21	GHz	
IF Frequency Range	DC	6	GHz	
Conversion Loss	6	dB		
LO to RF Isolation	45	dB		
LO to IF Isolation	45	dB		
RF to IF Isolation	26	dB		
Input P1dB	9	dBm		
Input IP3	16	dBm		

Data sourced from the Qorvo Cmd178 datasheet.[1][3]

Table 2: Absolute Maximum Ratings

Parameter	Rating	Units
RF / IF Input Power	+22	dBm
LO Drive	+22	dBm
Operating Temperature	-40 to 85	°C
Storage Temperature	-55 to 150	°C

Exceeding these ratings may cause permanent damage to the device.[2][3]

Functional Block Diagram and Theory of Operation

The Cmd178 employs a double-balanced mixer architecture. This design utilizes a ring of four switching devices, driven by the LO signal, and two baluns for the RF and LO ports. The

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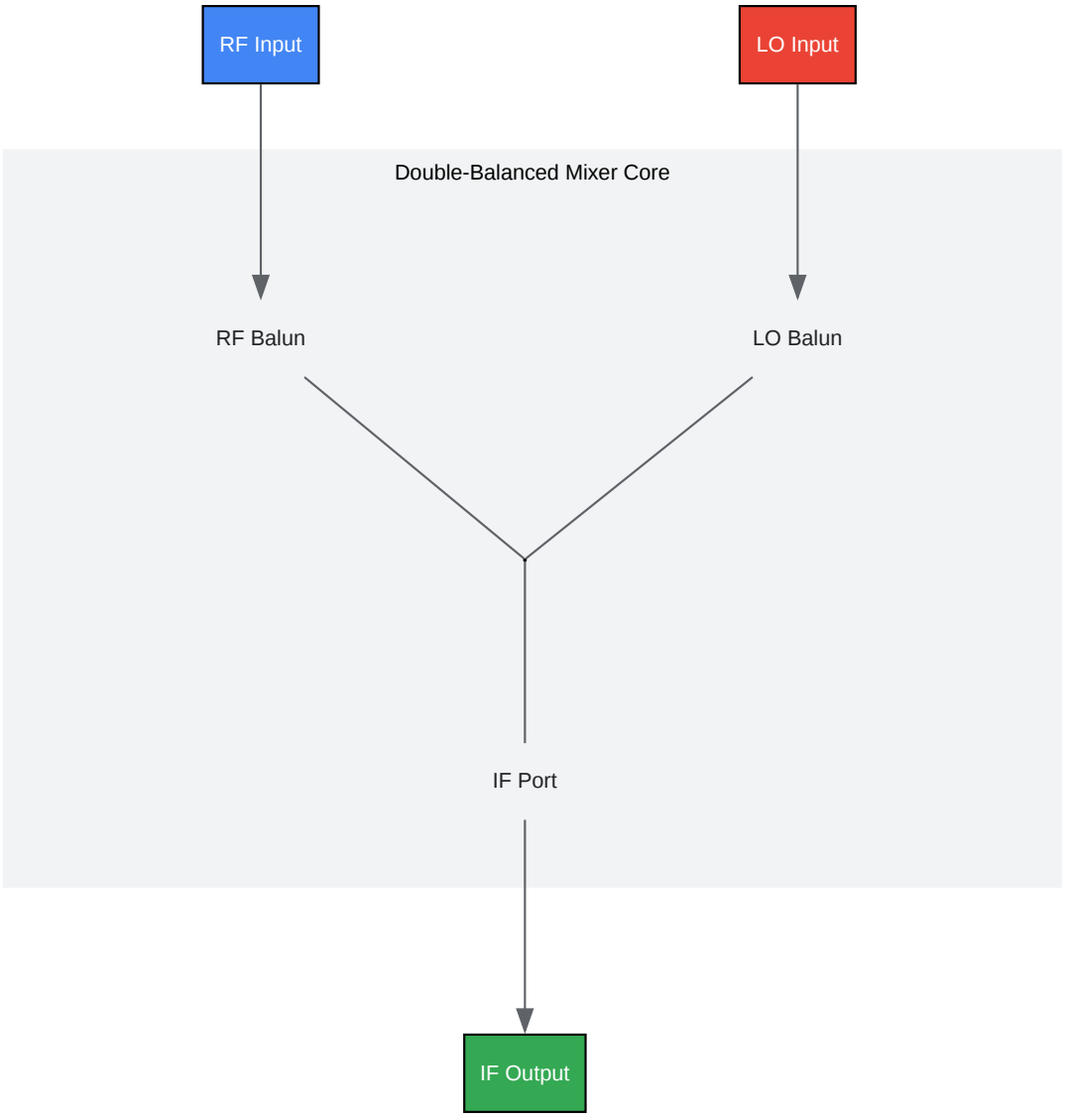
balanced nature of the circuit provides inherent isolation between all ports and suppresses spurious mixing products.



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Caption: Functional block diagram of a double-balanced mixer.

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Experimental Protocols: Performance Characterization

While specific, proprietary experimental protocols for the Cmd178 are not publicly available, a generalized methodology for characterizing the performance of such a mixer die is described below. These protocols are standard in the RF and microwave industry.

1. Conversion Loss Measurement:

- Objective: To measure the ratio of the output IF signal power to the input RF signal power.
- Methodology:
  - Connect a signal generator to the RF port of the mixer and another signal generator to the LO port.
  - Set the RF signal generator to a specific frequency within the 11-21 GHz range and a known power level (e.g., -10 dBm).
  - Set the LO signal generator to a frequency such that the difference (or sum) with the RF frequency falls within the IF bandwidth, and set the power level to the specified drive level (e.g., +13 dBm).
  - Connect a spectrum analyzer to the IF port.
  - Measure the power of the resulting IF signal on the spectrum analyzer.
  - The conversion loss is the difference in dB between the RF input power and the IF output power.
  - Repeat this measurement across the desired frequency range.

2. Isolation Measurement:

- Objective: To measure the leakage of power from one port to another.
- Methodology (LO to RF Isolation):

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- Connect a signal generator to the LO port and set it to a specific frequency and power level.
- Connect a spectrum analyzer to the RF port.
- Terminate the IF port with a 50-ohm load.
- Measure the power of the LO signal that leaks to the RF port on the spectrum analyzer.
- The isolation is the difference in dB between the LO input power and the measured power at the RF port.
- Similar procedures are followed for LO-to-IF and RF-to-IF isolation by connecting the spectrum analyzer and termination to the appropriate ports.

3. Input Third-Order Intercept Point (IP3) Measurement:

- Objective: To characterize the linearity of the mixer.
- Methodology:
  - Apply two closely spaced tones of equal power to the RF port.
  - Apply the LO signal at the specified power level.
  - Observe the IF output on a spectrum analyzer. In addition to the down-converted tones, third-order intermodulation products will be visible.
  - Measure the power of the fundamental IF tones and the third-order intermodulation products.
  - The input IP3 is calculated by extrapolating the power levels of the fundamental and third-order products until they intersect.

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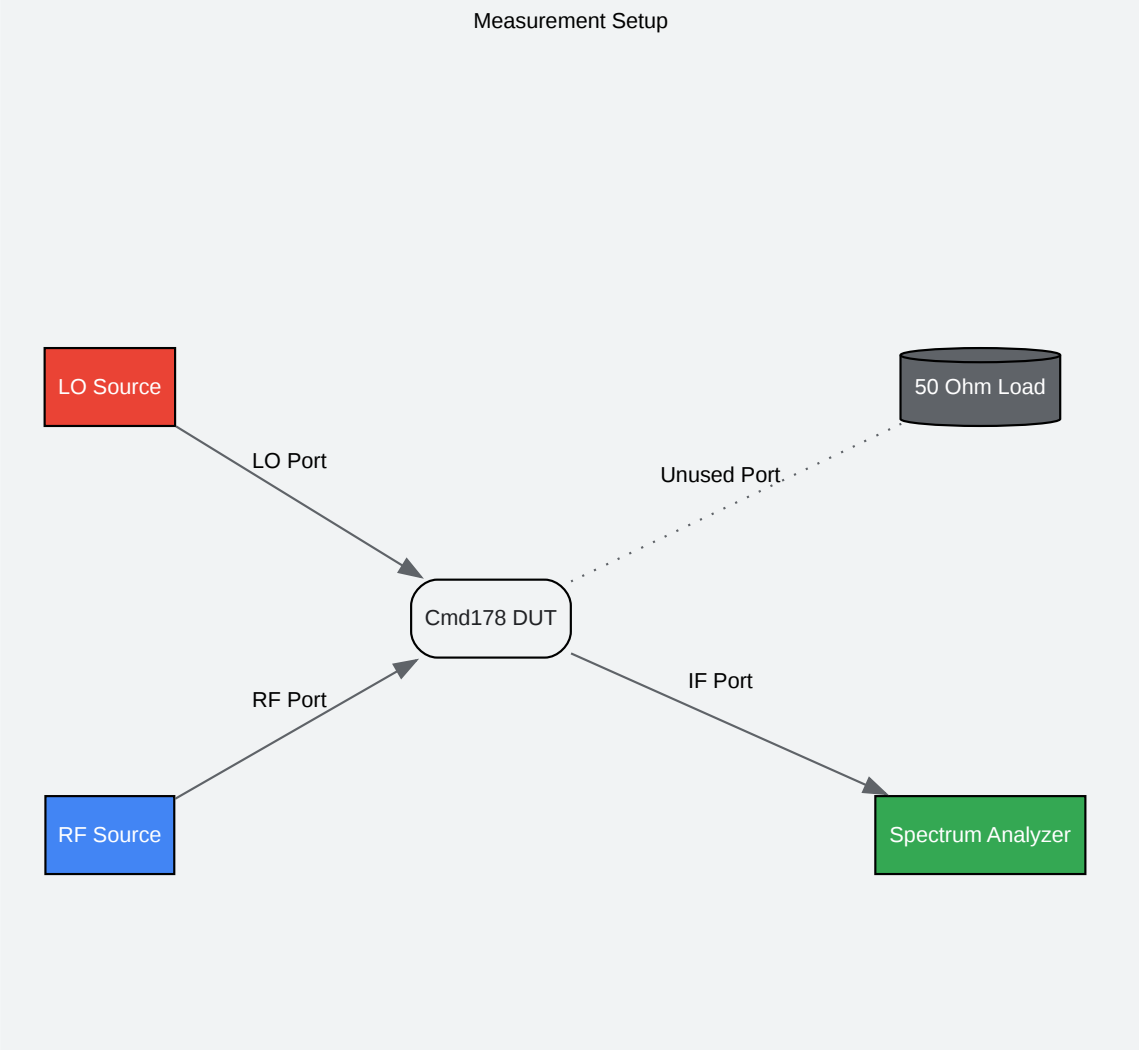

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Caption: Generalized experimental workflow for mixer characterization.

Advanced Configuration: Image Reject Mixer

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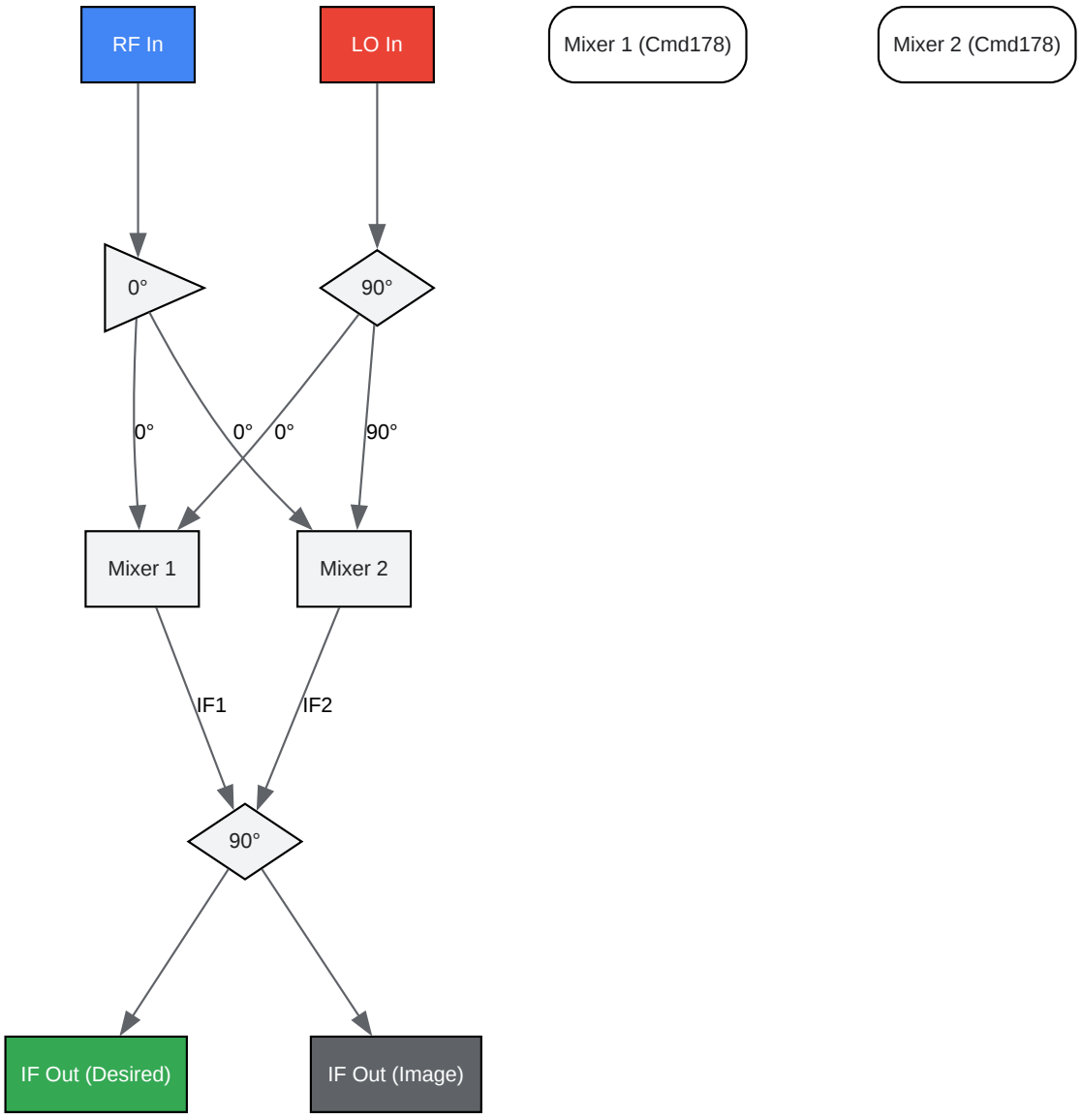
The Cmd178 can be configured as an image reject mixer to suppress the unwanted image frequency in a receiver chain. This is achieved by using two mixers, a 90-degree hybrid for the LO signal, and an in-phase power divider for the RF signal.



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Caption: Logical relationship for an image reject mixer configuration.

Conclusion

The Cmd178 mixer die offers a compelling combination of wide bandwidth, high isolation, and low conversion loss in a compact form factor. Its flexible architecture allows for straightforward integration into a variety of microwave systems, from complex electronic warfare receivers to high-frequency test and measurement equipment. The data and methodologies presented in this guide provide a solid foundation for researchers and engineers to effectively evaluate and implement the Cmd178 in their advanced designs.

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